

# Spectroscopic and Synthetic Insights into Nicotinic Acid Benzyl Esters: A Technical Guide

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## Compound of Interest

Compound Name: *Benzyl 2-bromonicotinate*

Cat. No.: *B15381722*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the spectroscopic characterization of nicotinic acid benzyl esters, with a primary focus on Benzyl Nicotinate due to the limited availability of specific experimental data for **Benzyl 2-bromonicotinate**. The information presented herein is intended to serve as a valuable resource for researchers engaged in the synthesis, characterization, and application of this class of compounds.

While exhaustive experimental data for **Benzyl 2-bromonicotinate** is not readily available in the public domain, this guide leverages data from the closely related and well-documented Benzyl Nicotinate to provide analogous spectroscopic insights. The experimental protocols detailed below are based on general and established methods for the synthesis and analysis of similar compounds.

## Synthesis of Benzyl Nicotinate Esters

A general and effective method for the synthesis of benzyl esters, including **Benzyl 2-bromonicotinate**, involves the esterification of the corresponding nicotinic acid with benzyl alcohol. A common procedure is outlined below.

### Experimental Protocol: General Benzyl Ester Synthesis

To a solution of the nicotinic acid derivative (1.0 equivalent) in a suitable solvent such as toluene, benzyl alcohol (1.1 equivalents) is added. The reaction mixture is heated to reflux with

azeotropic removal of water, often facilitated by a Dean-Stark apparatus. The reaction progress can be monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure. The resulting crude product can be purified by column chromatography on silica gel to yield the desired benzyl ester.

An alternative approach involves the reaction of a carboxylate anion with a benzyl halide. For instance, the sodium salt of the nicotinic acid can be reacted with benzyl bromide in a suitable solvent to yield the corresponding benzyl ester.

## Spectroscopic Data for Benzyl Nicotinate

The following tables summarize the key spectroscopic data for Benzyl Nicotinate, serving as a reference for the characterization of related structures like **Benzyl 2-bromonicotinate**.

Table 1:  $^1\text{H}$  NMR Spectroscopic Data for Benzyl Nicotinate

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Assignment
9.22	s	H-2 (Pyridine)
8.78	d	H-6 (Pyridine)
8.30	dt	H-4 (Pyridine)
7.41	dd	H-5 (Pyridine)
7.35-7.50	m	Phenyl-H
5.40	s	$\text{CH}_2$

Solvent: Not specified in the available data.

Table 2:  $^{13}\text{C}$  NMR Spectroscopic Data for Benzyl Nicotinate

Chemical Shift ( $\delta$ ) ppm	Assignment
165.2	C=O
153.5	C-6 (Pyridine)
150.9	C-2 (Pyridine)
137.0	C-4 (Pyridine)
135.8	Phenyl C-1
128.6	Phenyl C-3, C-5
128.3	Phenyl C-4
128.2	Phenyl C-2, C-6
125.9	C-3 (Pyridine)
123.5	C-5 (Pyridine)
67.2	CH <sub>2</sub>

Solvent: Not specified in the available data.

Table 3: Infrared (IR) Spectroscopy Data for Benzyl Nicotinate

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
3060-3030	m	Aromatic C-H Stretch
2950-2850	w	Aliphatic C-H Stretch
1720	s	C=O Stretch (Ester)
1590, 1570, 1450	m	C=C and C=N Ring Stretch (Pyridine)
1280	s	C-O Stretch (Ester)
740, 700	s	C-H Out-of-plane Bend (Aromatic)

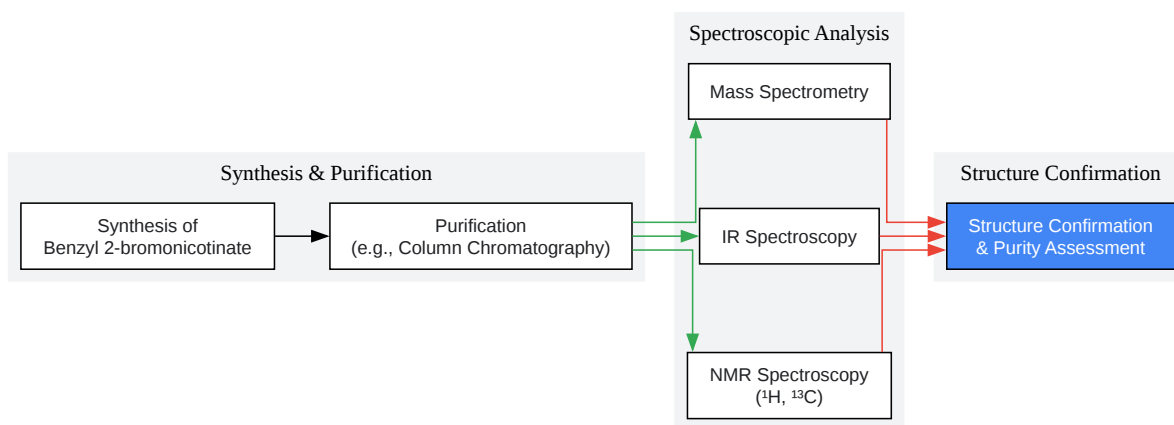
s = strong, m = medium, w = weak

Table 4: Mass Spectrometry (MS) Data for Benzyl Nicotinate

m/z	Relative Intensity (%)	Assignment
213	40	$[M]^+$
106	100	$[C_7H_5O]^+$
91	80	$[C_7H_7]^+$
78	60	$[C_5H_4N]^+$

## Spectroscopic Analysis Workflow

The characterization of a synthesized compound like **Benzyl 2-bromonicotinate** follows a logical workflow to confirm its structure and purity. This process is visualized in the diagram below.



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Caption: Workflow for the synthesis and spectroscopic confirmation of **Benzyl 2-bromonicotinate**.

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